

synthesis and characterization of piperazine succinate salts

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Compound Focus: Piperazine succinate

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Synthesis of Piperazine Salts

The synthesis of piperazine acid addition salts typically involves an **acid-base reaction** between a piperazine base and the desired acid in a suitable solvent [1] [2].

- **General Reaction:** The process is a simple proton transfer, where the basic nitrogen atoms of the piperazine ring are protonated by the acid to form a salt [2].
- **Specific Method from Patent:** One patent describes a method where piperazine itself can be synthesized and salified in a one-pot reaction from an alkanolamine (like ethanolamine) and ammonia. The resulting piperazine can then be converted to a salt by treatment with an acid, such as citric acid, in a solvent like methanol [1].
- **Standard Salt Formation:** Modern research procedures often use a more direct approach. An equimolar mixture of the piperazine derivative and the organic acid (like succinic acid) is dissolved in a solvent such as **methanol**, followed by stirring and evaporation to obtain the solid salt [2].

The table below summarizes the key reagents and conditions from these methods:

Component / Parameter	Example 1 (Patent US2975181)	Example 2 (Modern Research)
Piperazine Source	Synthesized from alkanolamine (e.g., ethanolamine) and ammonia [1]	Pre-formed piperazine derivative (e.g., N-(2-methoxyphenyl)piperazine) [2]
Acid	Citric acid, hydrochloric acid, etc. [1]	Succinic acid [2]
Solvent	Methanol, water, or mixtures [1]	Methanol [2]
Molar Ratio	Not explicitly stated	1:1 (Piperazine derivative : Acid) [2]
Work-up	Crystallization from the reaction mixture [1]	Stirring in solvent, followed by evaporation to obtain solid [2]

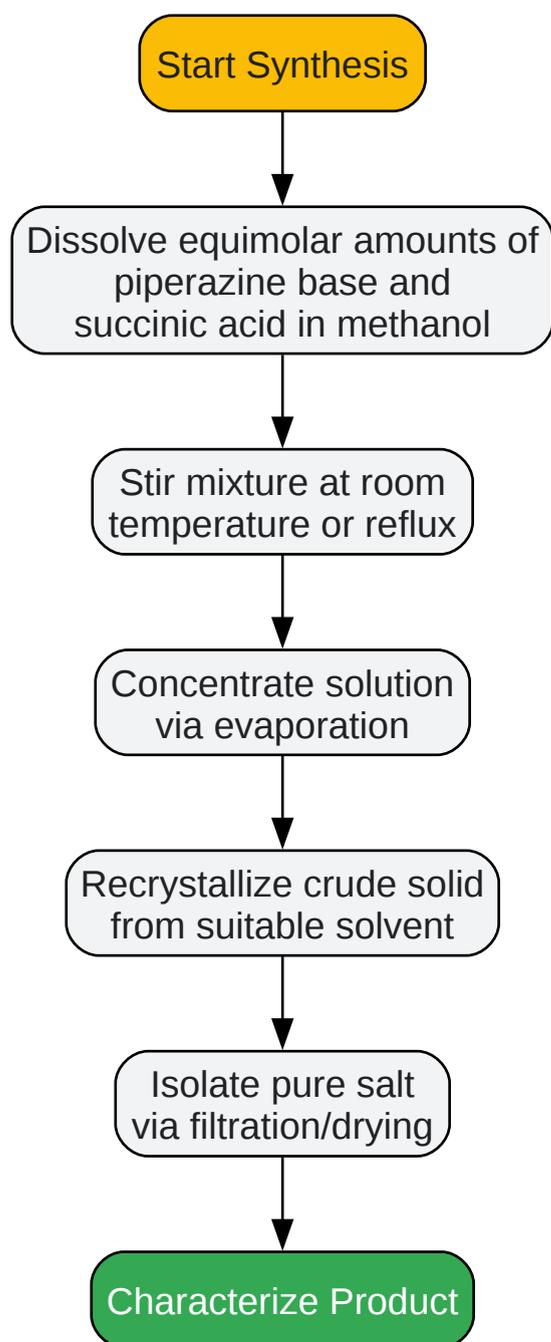
Characterization Techniques and Data

Once synthesized, **piperazine succinate** salts can be characterized using several analytical techniques. The following table outlines the common methods and what information they provide:

Technique	Key Information Obtained	Reported Data for Piperazine Succinate Salts
X-ray Crystallography	Unambiguous molecular structure, crystal packing, and supramolecular interactions.	Salts form charge-assisted hydrogen bonds [(+)N-H...O(-)] between the protonated piperazine N atoms and the carboxylate O atoms of succinate. These interactions create chains and sheets in the crystal [2].
Thermal Analysis (TGA/DSC)	Melting point, decomposition temperature, and stability.	Piperazine salts like citrate have high melting points (e.g., piperazine citrate decomposes at ~215°C without melting) [1].
Computational Analysis	Energetics of intermolecular interactions,	The binding energy for cation-anion pairs in salts can be calculated (e.g., using CrystalExplorer at

Technique	Key Information Obtained	Reported Data for Piperazine Succinate Salts
	particularly hydrogen bonds.	the CE-B3LYP level) to quantify the strength of supramolecular interactions [2].

Based on the general methodologies, the synthesis of a **piperazine succinate** salt typically follows a logical workflow, which can be visualized as follows:



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Synthesis workflow for **piperazine succinate** salt.

Experimental Considerations for Researchers

- **Solvent Selection: Methanol** is a frequently used solvent due to its good dissolving power for both piperazines and diacids like succinic acid, and its relatively low boiling point for easy removal [1] [2].
- **Stoichiometry is Key:** For a diacid like succinic acid, the molar ratio between the piperazine base and the acid will determine the final stoichiometry of the salt (e.g., 1:1 or 2:1, piperazine:succinate). The literature suggests a 1:1 molar ratio of the piperazinium cation to the succinate dianion is common [2].
- **Focus on Hydrogen Bonding:** The primary intermolecular interaction stabilizing the crystal structure of these salts is the **charge-assisted (+)N-H...O(-) hydrogen bond** [2]. Your characterization and any discussion of physical properties (like solubility and stability) should focus on this.

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References

1. US2975181A - Method for the preparation of piperazine salts [patents.google.com]
2. Supramolecular characterisation of salts of ... [sciencedirect.com]

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